

In-Depth Technical Guide: 1,3,5-Trichloro-2,4,6-triiodobenzene

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Compound of Interest

Compound Name: 1,3,5-Trichloro-2,4,6-triiodobenzene

Cat. No.: B1312816

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CAS Number: 151721-79-8

This technical guide provides a comprehensive overview of **1,3,5-Trichloro-2,4,6-triiodobenzene**, a halogenated aromatic compound of significant interest to researchers, scientists, and professionals in drug development. This document details its chemical and physical properties, experimental protocols for its synthesis, and its primary applications, with a focus on its role as a key intermediate in the development of pharmaceuticals, particularly high-density contrast agents for medical imaging.

Chemical and Physical Properties

1,3,5-Trichloro-2,4,6-triiodobenzene is a white to light yellow crystalline powder. Its highly substituted benzene ring with both chlorine and iodine atoms imparts a high molecular weight and density, making it a valuable building block in the synthesis of radiopaque compounds.^[1]

Table 1: Physicochemical Properties of **1,3,5-Trichloro-2,4,6-triiodobenzene**

Property	Value	Reference
CAS Number	151721-79-8	[2]
Molecular Formula	C ₆ Cl ₃ I ₃	[1]
Molecular Weight	559.14 g/mol	[1]
Appearance	White to light yellow powder/crystal	
Melting Point	276 °C	[3]
Boiling Point (Predicted)	470.1 ± 40.0 °C	[3]
Density (Predicted)	2.919 ± 0.06 g/cm ³	[3]
Storage Temperature	2-8°C, protected from light	[3]

Spectroscopic Data

The mass spectrum of **1,3,5-Trichloro-2,4,6-triiodobenzene** shows a molecular ion peak (M⁺) at m/z = 558, confirming its molecular weight.[3] While specific NMR and a full IR spectrum for this compound are not readily available in public databases, data for the closely related precursor, 1,3,5-trichlorobenzene, is well-documented and can be used as a reference for spectral interpretation.

Experimental Protocols

Synthesis of **1,3,5-Trichloro-2,4,6-triiodobenzene**

A detailed protocol for the synthesis of **1,3,5-Trichloro-2,4,6-triiodobenzene** involves the direct iodination of 1,3,5-trichlorobenzene.

Experimental Workflow: Synthesis of **1,3,5-Trichloro-2,4,6-triiodobenzene**



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Caption: Workflow for the synthesis of **1,3,5-Trichloro-2,4,6-triiodobenzene**.

Detailed Methodology:[3]

- Reaction Setup: In a 100 mL three-necked flask, combine 1,3,5-trichlorobenzene (5.0 g, 27.6 mmol), iodine (40.3 g, 31.8 mmol), and 98% concentrated sulfuric acid (75 mL).
- Reaction Conditions: Heat the mixture to 140 °C and maintain at reflux for 72 hours.
- Work-up: After the reaction is complete, cool the mixture and sequentially wash with aqueous sodium bisulfite, saturated aqueous sodium bicarbonate, and deionized water.
- Drying: Dry the resulting crude product.
- Purification: Dissolve the crude product in tetrahydrofuran (THF) and purify by recrystallization.
- Product: The final product is obtained as colorless needle-like crystals with a yield of 93% (14.3 g).

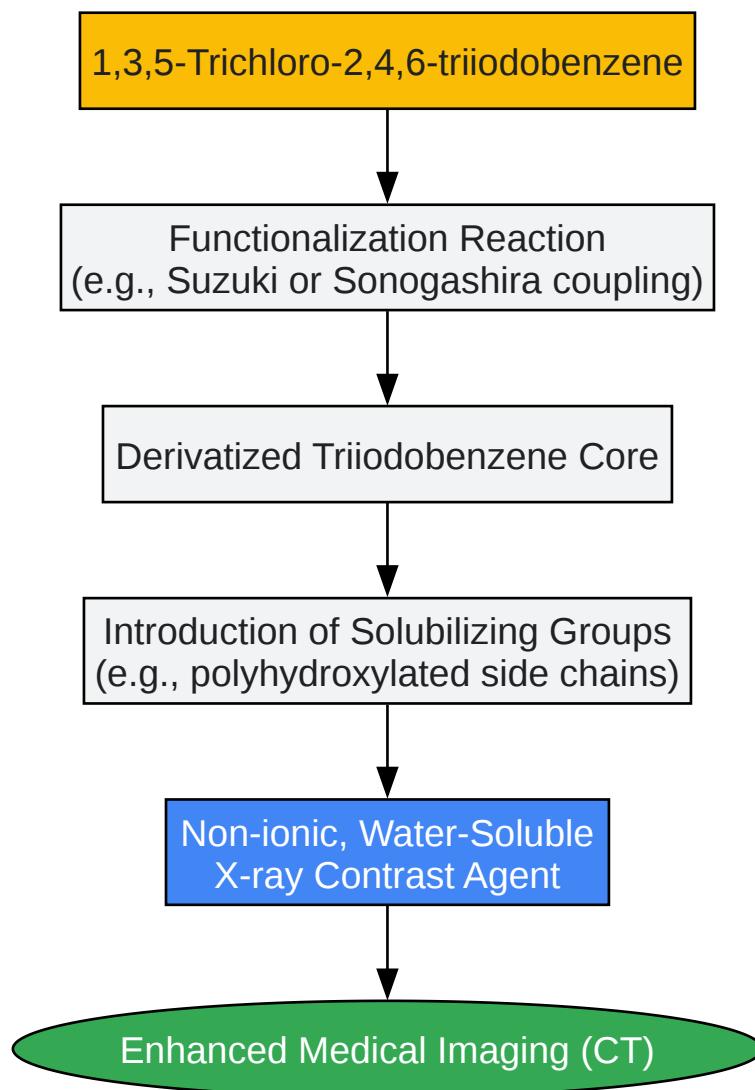
Applications in Drug Development and Research

The primary application of **1,3,5-Trichloro-2,4,6-triiodobenzene** is as a pivotal intermediate in the synthesis of complex organic molecules.[4] Its high iodine content makes it particularly valuable in the development of X-ray contrast agents.[1]

Intermediate for X-ray Contrast Agents

The high radiopacity imparted by the three iodine atoms makes this molecule an excellent scaffold for creating new contrast media for medical imaging techniques like computed tomography (CT). A series of novel radiopaque oils, the 1,3,5-trialkyl-2,4,6-triiodobenzenes, have been developed from the related precursor 1,3,5-trichlorobenzene, demonstrating the utility of this chemical class in gastrointestinal imaging.[5] While a specific protocol starting from **1,3,5-Trichloro-2,4,6-triiodobenzene** is not detailed in the available literature, a general synthetic pathway can be inferred.

Logical Relationship: Application as a Contrast Agent Intermediate



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Caption: Logical workflow for the use of **1,3,5-Trichloro-2,4,6-triiodobenzene** in contrast agent synthesis.

Other Potential Applications

The unique electronic and steric properties of this molecule, arising from the alternating chlorine and iodine substituents, make it a subject of academic interest for studying halogen bonding and supramolecular assembly.^[1] It is also being investigated for potential use in the development of antimicrobial coatings due to the controlled release of halogens.^[1]

Safety and Handling

As a halogenated aromatic compound, **1,3,5-Trichloro-2,4,6-triiodobenzene** should be handled with appropriate personal protective equipment in a well-ventilated area. It is recommended to store the compound at 2-8°C and protected from light to ensure its stability.^[3]

This technical guide serves as a foundational resource for professionals working with **1,3,5-Trichloro-2,4,6-triiodobenzene**. The provided data and protocols are intended to facilitate further research and development in the fields of medicinal chemistry and materials science.

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References

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- To cite this document: BenchChem. [In-Depth Technical Guide: 1,3,5-Trichloro-2,4,6-triiodobenzene]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1312816#1-3-5-trichloro-2-4-6-triiodobenzene-cas-number>

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